

Application Note: Quantification of Lisdexamfetamine in Human Plasma by LC-MS/MS

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lisdexamfetamine*

Cat. No.: *B1249270*

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Abstract

This application note describes a sensitive and robust liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantification of **lisdexamfetamine** in human plasma. The protocol employs a straightforward protein precipitation for sample preparation and has a rapid analysis time of 4 minutes per sample.^{[1][2][3][4]} This method is suitable for pharmacokinetic studies, offering a linear range of 0.3-100 ng/mL with a lower limit of quantification (LLOQ) of 0.3 ng/mL.^{[1][2][3][4]} The described method has been validated for selectivity, accuracy, precision, and stability, ensuring reliable and reproducible results.^{[2][3]}

Introduction

Lisdexamfetamine (LDX) is a prodrug of d-amphetamine used for the treatment of Attention-Deficit/Hyperactivity Disorder (ADHD) and binge-eating disorder.^{[2][3][5][6]} For pharmacokinetic (PK) and bioequivalence studies, a reliable and sensitive method for the quantification of **lisdexamfetamine** in biological matrices is essential. LC-MS/MS offers high sensitivity and specificity, making it the preferred technique for bioanalytical assays.^{[3][4]} This application note provides a detailed protocol for the determination of **lisdexamfetamine** in human plasma using a validated LC-MS/MS method.

Experimental

Materials and Reagents

- **Lisdexamfetamine** dimesylate reference standard
- Amphetamine-d8 hydrochloride (Internal Standard, IS)
- Acetonitrile (ACN), LC-MS grade
- Methanol, LC-MS grade
- Formic acid, LC-MS grade
- Ammonium acetate, LC-MS grade
- Water, ultrapure
- Human plasma (with EDTA as anticoagulant)

Equipment

- Liquid chromatograph (e.g., Waters Acquity UPLC)
- Tandem mass spectrometer (e.g., Waters Xevo TQ-S)[2][3]
- Analytical column: Phenomenex Synergi 4 μ m Fusion, 80 Å, 150 x 2 mm[2]
- Microcentrifuge
- Vortex mixer

Preparation of Standards and Quality Controls

- **Stock Solutions:** A stock solution of **lisdexamfetamine** (e.g., 100 μ g/mL) was prepared in water.[2][3] The internal standard (IS) stock solution was prepared in methanol.[2][3]
- **Calibration Standards:** Calibration curves were prepared in human plasma over a concentration range of 0.3-100 ng/mL.[2][3] The specific concentrations were 0.3, 1, 5, 20, 40, 60, 80, and 100 ng/mL.[2][3]

- Quality Control (QC) Samples: QC samples were prepared in human plasma at four concentration levels:
 - Low QC (LQC): 0.9 ng/mL[2][3]
 - Medium QC (MQC): 50 ng/mL[2][3]
 - High QC (HQC): 75 ng/mL[2][3]
 - Dilution QC (DQC): 42.5 ng/mL[2][3]

Protocols

Sample Preparation

A protein precipitation method was employed for sample preparation:[2][3]

- To 200 μ L of plasma sample, add 50 μ L of the internal standard solution.
- Add 400 μ L of acetonitrile to precipitate proteins.[2]
- Vortex the mixture vigorously for 5 minutes.[2]
- Centrifuge the samples at 13,200 rpm for 10 minutes at 4 °C.[2]
- Transfer 50 μ L of the supernatant to a clean tube.
- Add 200 μ L of water containing 0.1% formic acid.[2]
- Vortex for an additional 2 minutes.
- Transfer the final solution to a vial for LC-MS/MS analysis.

LC-MS/MS Analysis

Chromatographic Conditions

Parameter	Value
Column	Phenomenex Synergi 4 μ m Fusion, 80 Å, 150 x 2 mm[2]
Mobile Phase A	10 mM Ammonium Acetate in Water with 0.1% Formic Acid[2]
Mobile Phase B	Acetonitrile with 0.1% Formic Acid[2]
Gradient	9:1 (A:B)[2]
Flow Rate	0.6 mL/min (0-1.2 min), 0.4 mL/min (1.2-1.8 min), 0.6 mL/min (1.8-4.0 min)[2][3]
Injection Volume	10 μ L[2][3]
Column Temperature	22 °C[2]
Run Time	4 minutes[1][2][3][4]

Mass Spectrometric Conditions

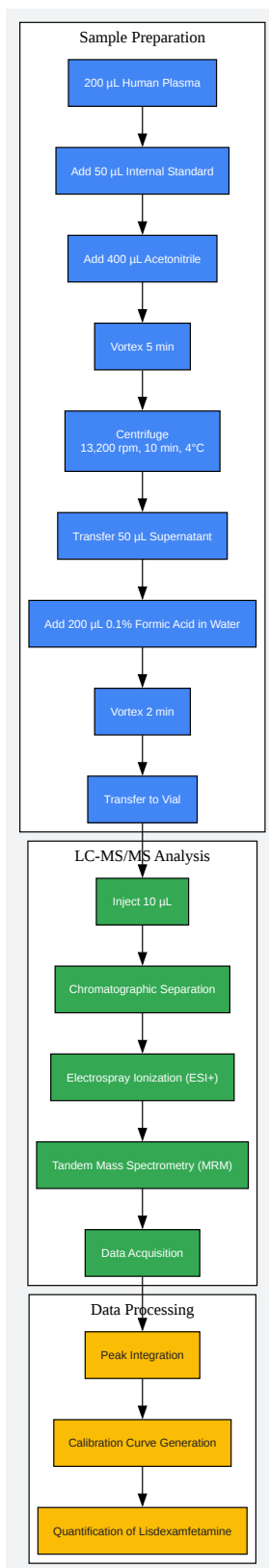
Parameter	Value
Mass Spectrometer	Waters Xevo TQ-S Tandem Quadrupole[2][3]
Ionization Mode	Positive Electrospray Ionization (ESI)[2][3]
Capillary Voltage	2.0 kV[2][3]
Source Temperature	130 °C[2][3]
Desolvation Temperature	600 °C[2][3]
Gas	Nitrogen (ion source), Argon (collision)[2][3]
MRM Transitions	Lisdexamfetamine: 264.18 > 84.09, Internal Standard: 144.08 > 97.02[2][3]
Cone Voltage	Lisdexamfetamine: 30 V, Internal Standard: 20 V[2][3]
Collision Energy	Lisdexamfetamine: 20 V, Internal Standard: 10 V[2][3]

Method Validation Summary

The method was validated according to regulatory guidelines.[2][3]

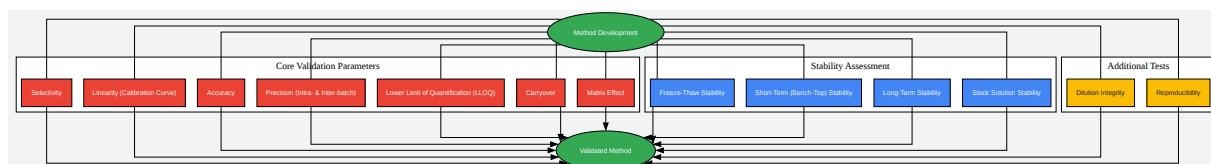
Validation Parameter	Result
Linearity	0.3-100 ng/mL[1][2][3][4]
Intra- and Inter-batch Precision	< 10%[1][2][3][4]
Accuracy	Within ±15% of the nominal value[2][3]
Selectivity	No significant interference was observed from endogenous plasma components.[2][3]
Matrix Effect	No significant matrix effect was observed.
Carryover	No significant carryover was detected.
Stability	Lisdexamfetamine was found to be stable in human plasma for 167 days at -70 °C.[2]

Visualizations



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Caption: Experimental Workflow for **Lisdexamfetamine** Quantification.



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Caption: Bioanalytical Method Validation Process.

Conclusion

The LC-MS/MS method detailed in this application note provides a rapid, sensitive, and reliable approach for the quantification of **lisdexamfetamine** in human plasma.^{[1][2][3][4]} The simple protein precipitation sample preparation and short chromatographic run time make it suitable for high-throughput analysis in a research or drug development setting. The comprehensive validation ensures the accuracy and precision of the results, making it a valuable tool for pharmacokinetic studies of **lisdexamfetamine**.^{[2][3]}

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